

Monononadecanoin (CAS 112340-30-4): A Technical Guide for Researchers

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Compound of Interest

Compound Name: Monononadecanoin

Cat. No.: B13444868

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Abstract

Monononadecanoin, with the CAS registry number 112340-30-4, is a high-purity monoacylglycerol consisting of a glycerol molecule esterified with nonadecanoic acid. While direct and extensive research into the specific pharmacological activities of **Monononadecanoin** is limited, its structural class, long-chain monoacylglycerols, plays a significant role in lipid metabolism and cellular signaling. Primarily, **Monononadecanoin** serves as a crucial analytical standard in the field of lipidomics for the precise quantification and identification of neutral lipids. This technical guide provides a comprehensive overview of its physicochemical properties, its role in the broader context of lipid signaling, and detailed experimental protocols for its application as a reference standard in chromatographic methods.

Introduction

Monononadecanoin, also known as Glyceryl monononadecanoate or Nonadecanoic acid, monoester with 1,2,3-propanetriol, is a monoacylglycerol containing a 19-carbon saturated fatty acid chain.[1][2] Monoacylglycerols are intermediates in the metabolism of triglycerides and phospholipids and are involved in various physiological processes. While specific biological functions of **Monononadecanoin** are not extensively documented, related long-chain monoacylglycerols are known to be substrates for enzymes like monoacylglycerol lipase (MGL), which are critical in endocannabinoid signaling pathways. Due to its high purity and

stability, **Monononadecanoïn** is predominantly utilized as an analytical standard for the separation and isolation of neutral lipids from complex mixtures.[3]

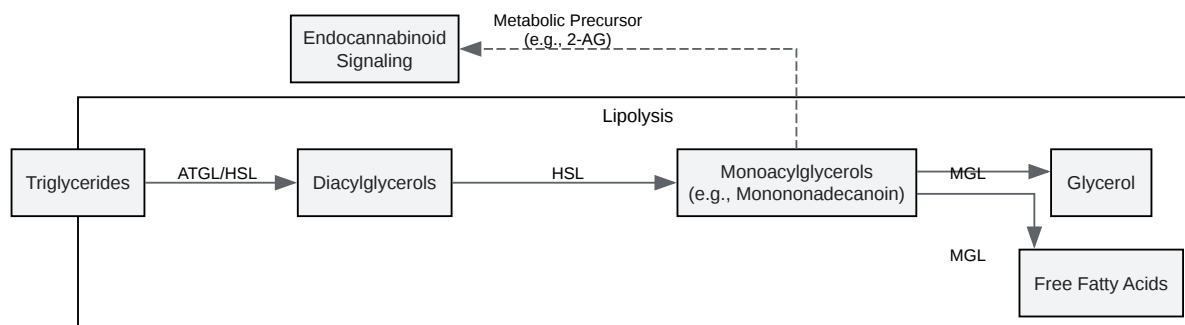
Physicochemical and Analytical Properties

Monononadecanoïn is a solid at room temperature and is characterized by its high purity, typically exceeding 99%.[1][4] Its well-defined chemical structure and physical properties make it an ideal reference material for analytical applications.

Property	Value	References
CAS Number	112340-30-4	[1][5]
Molecular Formula	C22H44O4	[1][5]
Molecular Weight	372.58 g/mol	[1][5]
Synonyms	Glyceryl monononadecanoate, Nonadecanoic acid, monoester with 1,2,3-propanetriol	[1][2]
Purity	>99%	[1][4]
Physical State	Solid	[4]
Storage	Freezer	[1]

Biological Context: Monoacylglycerol Signaling Pathways

While specific signaling pathways involving **Monononadecanoïn** are not elucidated, it is important to understand the general role of monoacylglycerols in cellular signaling to appreciate its potential, albeit unresearched, biological significance. Monoacylglycerols are key intermediates in the breakdown of triglycerides and are substrates for monoacylglycerol lipase (MGL). The hydrolysis of the endocannabinoid 2-arachidonoylglycerol (2-AG) by MGL is a critical step in regulating endocannabinoid signaling, which impacts a wide range of physiological processes.



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Generalized lipid metabolism pathway involving monoacylglycerols.

Application as an Analytical Standard

The primary application of **Mononadecanoin** is as a reference and internal standard in analytical chemistry, particularly for the analysis of lipids by gas chromatography (GC) and high-performance liquid chromatography (HPLC), often coupled with mass spectrometry (MS). [3]

Experimental Protocol: GC-MS Analysis of Fatty Acids using Mononadecanoin as an Internal Standard

This protocol describes a general method for the quantitative analysis of fatty acids in a biological sample using **Mononadecanoin** as an internal standard.

1. Sample Preparation and Lipid Extraction:

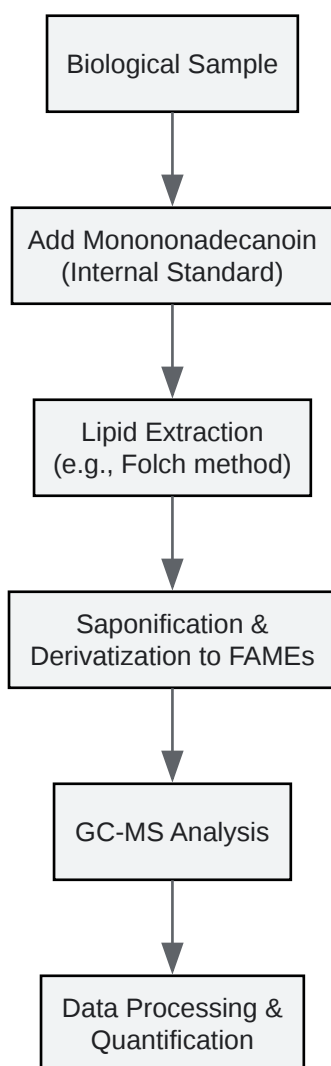
- Homogenize the biological sample (e.g., plasma, tissue) in a suitable solvent system, such as chloroform:methanol (2:1, v/v).
- Add a known amount of **Mononadecanoin** (internal standard) to the homogenate.
- Perform a liquid-liquid extraction to separate the lipid-containing organic phase.
- Evaporate the organic solvent under a stream of nitrogen.

2. Saponification and Derivatization:

- Resuspend the dried lipid extract in a methanolic sodium hydroxide solution.
- Heat the sample to saponify the lipids, converting fatty acid esters to free fatty acids.
- Acidify the solution and extract the free fatty acids into an organic solvent (e.g., hexane).
- Evaporate the solvent and derivatize the fatty acids to their more volatile methyl esters (FAMES) using a reagent such as boron trifluoride in methanol.

3. GC-MS Analysis:

- Inject the derivatized sample onto a suitable GC column (e.g., a fused-silica capillary column).
- Employ a temperature gradient to separate the FAMES based on their boiling points.
- Detect the eluted compounds using a mass spectrometer operating in electron ionization (EI) mode.
- Identify and quantify the fatty acids by comparing their retention times and mass spectra to known standards and the internal standard (**Monononadecanoin**).



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Experimental workflow for GC-MS analysis using **Monononadecanoic acid**.

Experimental Protocol: HPLC Analysis of Neutral Lipids using Monononadecanoic acid as a Standard

This protocol provides a general method for the separation of neutral lipids.

1. Sample Preparation:

- Extract lipids from the sample using a suitable method (e.g., Bligh-Dyer).
- Add a known concentration of **Monononadecanoic acid** as an internal standard if quantitative analysis is desired.

- Dry the lipid extract and reconstitute in the initial mobile phase.

2. HPLC Separation:

- Use a normal-phase HPLC column to separate lipids based on their polarity.
- Employ a gradient elution with a non-polar solvent (e.g., hexane) and a more polar solvent (e.g., isopropanol).
- Monitor the elution of lipids using a suitable detector, such as an evaporative light scattering detector (ELSD) or a mass spectrometer.

3. Data Analysis:

- Identify the lipid classes based on their retention times compared to standards, including **Monononadecanoin** for the monoacylglycerol class.
- Quantify the lipids by comparing their peak areas to that of the internal standard.

Conclusion

Monononadecanoin (CAS 112340-30-4) is a high-purity long-chain monoacylglycerol that serves as an invaluable tool for researchers in the field of lipidomics. While its specific biological activities remain largely unexplored, its utility as an analytical standard for the accurate quantification and identification of neutral lipids is well-established. The detailed experimental protocols provided in this guide offer a framework for its application in GC-MS and HPLC-based lipid analysis. Further research into the biological roles of odd-chain monoacylglycerols like **Monononadecanoin** may reveal novel physiological functions.

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